

Hydroflumethiazide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroflumethiazide

Cat. No.: B1673452

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the molecular and analytical properties of **Hydroflumethiazide**, tailored for researchers, scientists, and professionals in drug development. This document outlines its fundamental chemical data, detailed experimental protocols for its synthesis and analysis, and its mechanism of action.

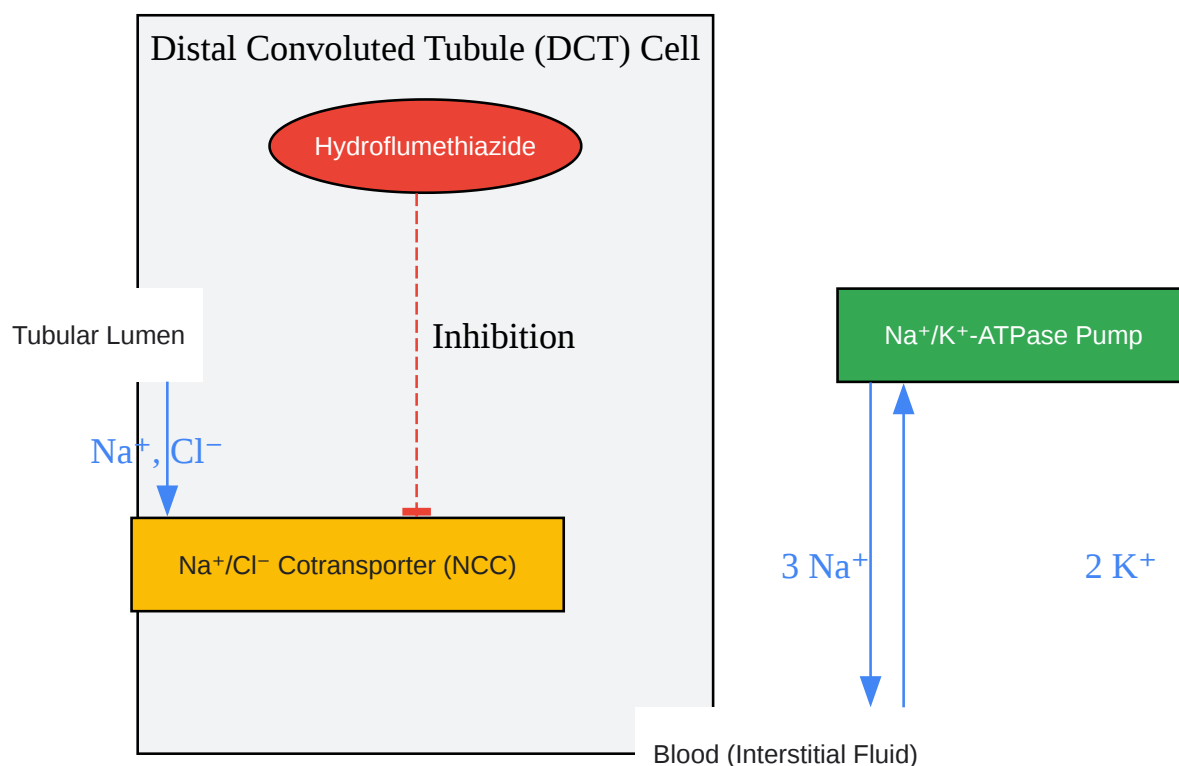
Core Molecular and Physicochemical Data

Hydroflumethiazide is a thiazide diuretic utilized in the management of hypertension and edema. A clear understanding of its fundamental properties is crucial for research and development activities.

Property	Value	Citations
Molecular Formula	C ₈ H ₈ F ₃ N ₃ O ₄ S ₂	[1][2][3][4][5]
Molecular Weight	331.29 g/mol	[1][2][4][5][6]
IUPAC Name	1,1-dioxo-6-(trifluoromethyl)-3,4-dihydro-2H-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide	[6]
CAS Number	135-09-1	[1][5]
Melting Point	272-273 °C	[1][6]
Appearance	White to cream-colored crystalline powder	[6]
Solubility (at 25 °C)	Acetone: >100 mg/mL Methanol: 58 mg/mL Acetonitrile: 43 mg/mL Water: 0.3 mg/mL Ether: 0.2 mg/mL Benzene: <0.1 mg/mL	[7][8]
pKa	pKa ₁ : 8.9 pKa ₂ : 10.7	[7]

Mechanism of Action: Inhibition of the Na⁺/Cl⁻ Cotransporter

Hydroflumethiazide exerts its diuretic effect by targeting the sodium-chloride (Na⁺/Cl⁻) cotransporter (NCC), also known as SLC12A3, in the distal convoluted tubule (DCT) of the nephron.[9][10] By inhibiting this transporter, **Hydroflumethiazide** blocks the reabsorption of sodium and chloride ions from the tubular fluid back into the blood. This leads to an increase in the excretion of sodium, chloride, and consequently water, resulting in diuresis.[9][10][11][12][13]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hydroflumethiazide | CAS#:135-09-1 | Chemsrsc [chemsrc.com]
- 2. HYDROFLUMETHIAZIDE | 135-09-1 [chemicalbook.com]

- 3. merckindex.rsc.org [merckindex.rsc.org]
- 4. Hydroflumethiazide - Wikipedia [en.wikipedia.org]
- 5. Hydroflumethiazide USP Reference Standard CAS 135-09-1 Sigma-Aldrich [sigmaaldrich.com]
- 6. HYDROFLUMETHIAZIDE Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses - Gpatindia: Pharmacy Jobs, Admissions, Scholarships, Conference, Grants, Exam Alerts [gpatindia.com]
- 7. Hydroflumethiazide [drugfuture.com]
- 8. Hydroflumethiazide | C8H8F3N3O4S2 | CID 3647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. droracle.ai [droracle.ai]
- 10. youtube.com [youtube.com]
- 11. Structure and thiazide inhibition mechanism of human Na–Cl cotransporter - PMC [pmc.ncbi.nlm.nih.gov]
- 12. droracle.ai [droracle.ai]
- 13. CV Pharmacology | Diuretics [cvpharmacology.com]
- To cite this document: BenchChem. [Hydroflumethiazide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673452#molecular-formula-and-weight-of-hydroflumethiazide-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com